

Safety Data Sheet (SDS) key hazards for Chloromethoxy(dimethyl)silane

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Compound of Interest

Compound Name: Chloromethoxy(dimethyl)silane

Cat. No.: B14125739

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Safety Data Sheet (SDS) Deep Dive: Chloromethoxy(dimethyl)silane Technical Guide for Research & Development Part 1: Chemical Identity & Physicochemical Profile[1][2]

Compound Name: **Chloromethoxy(dimethyl)silane** Structure: H-Si(CH3)2-O-CH2-Cl

Molecular Formula: C3H9ClOSi Molecular Weight: 124.64 g/mol [1][2]

Physicochemical Constants (Estimated)

Property	Value / Characteristic	Note
Physical State	Colorless Liquid	Volatile
Boiling Point	~80–100 °C (Est.)	Similar to related siloxanes; do not distill without stabilization.
Flash Point	< 23 °C (High Flammability)	Danger: Vapors may travel to ignition sources.
Solubility	Reacts violently with water	Hydrolyzes immediately.
Density	~0.9–1.0 g/mL	
Odor	Pungent, Acrid	Due to trace HCl/Formaldehyde hydrolysis.

Part 2: Hazard Identification (The "Hidden" Risks)

Standard SDS templates often miss the synergistic hazards of this molecule. As a researcher, you must treat this not just as a silane, but as a masked carcinogen.

Carcinogenicity & Genotoxicity (Primary Hazard)

- Mechanism: The chloromethoxy group (-OCH₂Cl) is an -chloro ether. This moiety is structurally analogous to Chloromethyl Methyl Ether (MOM-Cl) and Bis(chloromethyl) ether (BCME), both known human carcinogens (OSHA/IARC Group 1).
- Risk: These compounds act as potent alkylating agents. They can transfer the chloromethyl cation (+CH₂Cl) or methoxymethyl cation to DNA nucleophiles (e.g., guanine residues), leading to cross-linking and mutations.
- Directive: Handle as a Select Carcinogen. Zero skin contact; strict inhalation containment.^[3]

Hydrolytic Decomposition (The Cascade)

Upon contact with moisture (even ambient humidity), the molecule undergoes a two-step decomposition that releases multiple toxic byproducts.

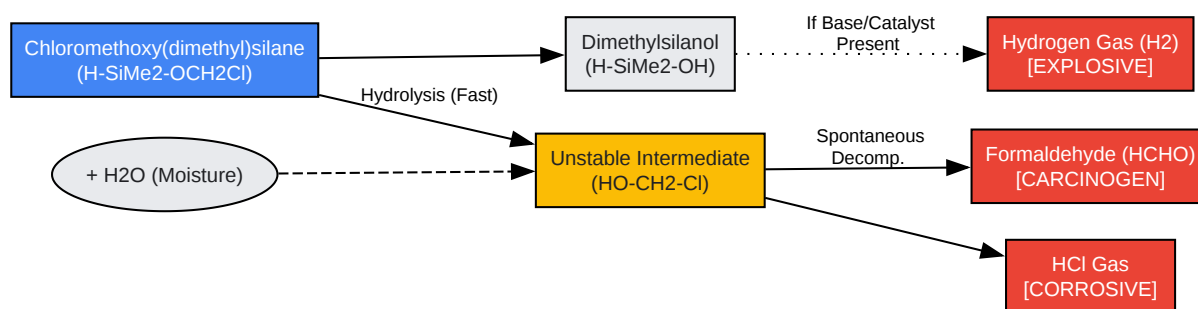
- Step 1 (Hydrolysis): The Si-O bond cleaves, releasing Hydroxymethyl chloride (HO-CH₂-Cl).
- Step 2 (Fragmentation): HO-CH₂-Cl is unstable and spontaneously decomposes into Formaldehyde (HCHO) and Hydrochloric Acid (HCl).
- Step 3 (Si-H Reactivity): The silicon hydride (Si-H) bond can react with water/base to evolve Hydrogen Gas (H₂), creating a pressure/explosion hazard in sealed waste containers.

Corrosivity

The release of anhydrous HCl gas upon exposure to air/moisture causes immediate severe burns to the respiratory tract, eyes, and skin.

Part 3: Mechanism of Action & Decomposition Pathway

The following diagram illustrates the chemical fate of **Chloromethoxy(dimethyl)silane** when exposed to environmental moisture, highlighting the generation of carcinogenic and corrosive byproducts.



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Caption: Figure 1. Hydrolytic decomposition cascade releasing carcinogens (Formaldehyde), corrosives (HCl), and potential flammables (H₂).

Part 4: Safe Handling & Storage Protocols Engineering Controls

- Primary Containment: Glovebox (Inert Atmosphere) is highly recommended. If a glovebox is unavailable, use a Schlenk line with strict air-free techniques.
- Fume Hood: Must be used for all transfers if outside a glovebox. Face velocity > 100 fpm.
- Blast Shield: Required if distilling or heating > 50 °C due to potential instability of the -chloro ether moiety.

Personal Protective Equipment (PPE)

- Respiratory: If outside containment, use a full-face respirator with Combination Cartridges (Organic Vapor + Acid Gas + P100 Particulate) to protect against HCl and Formaldehyde.
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield (Laminate) or Viton. Standard Nitrile is permeable to chlorinated ethers.
- Eyes: Chemical splash goggles + Face shield (if not in a glovebox).

Storage

- Temperature: Refrigerate (2–8 °C).
- Atmosphere: Store under Nitrogen or Argon.
- Container: Teflon-lined seal. Do not use ground glass joints without Teflon sleeves (freezing risk due to hydrolysis/corrosion).
- Segregation: Keep away from bases (causes rapid H₂ evolution from Si-H) and oxidizers.

Part 5: Emergency Response & Deactivation

Spill Management

- Evacuate: Clear the area immediately. Vapors are carcinogenic and corrosive.

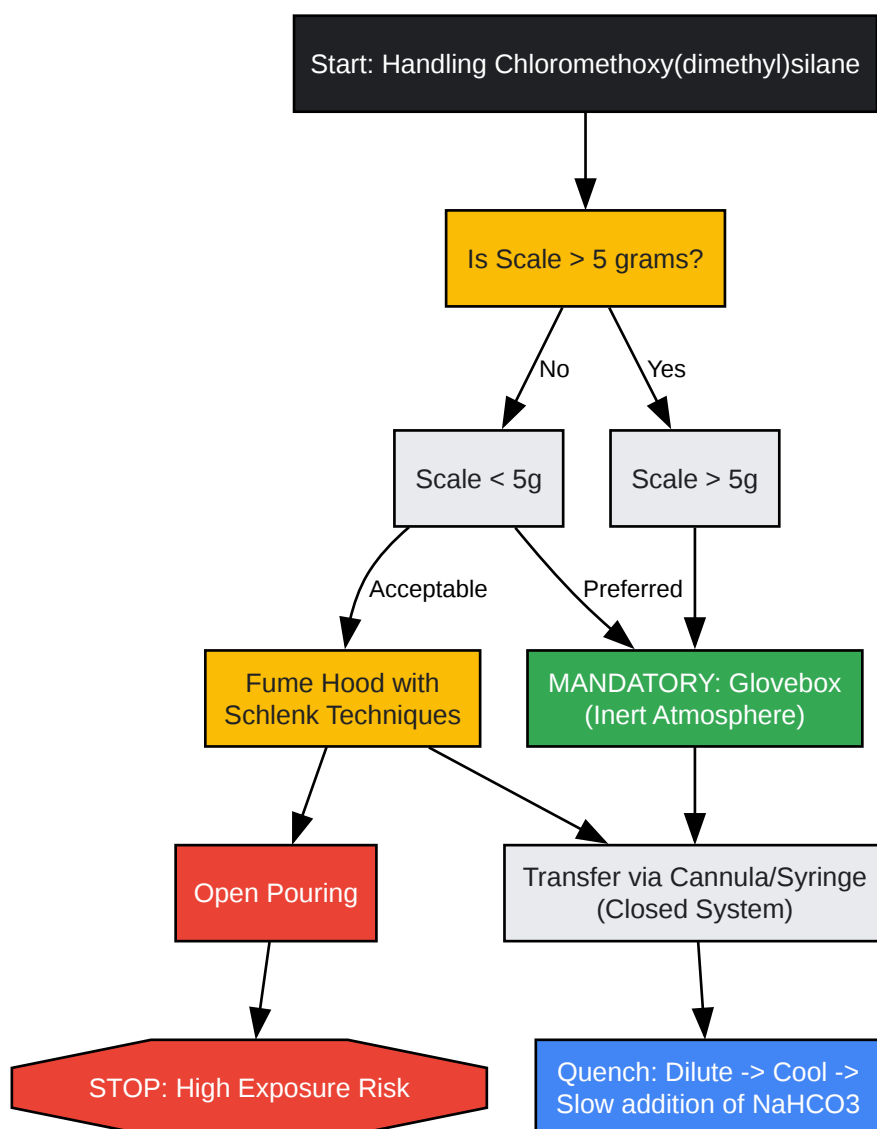
- Isolate: Ventilate the room.
- Neutralization (Small Spills < 10 mL):
 - Cover with dry lime, sand, or soda ash to absorb liquid.
 - Do NOT use water (generates HCl cloud).
 - Collect in a hazardous waste container labeled "Carcinogenic/Corrosive/Flammable".

Reaction Quenching (Deactivation Protocol)

- Goal: Safely hydrolyze the Si-Cl/Si-O bonds and neutralize the resulting HCl and Formaldehyde.
- Reagent: 10% Aqueous Sodium Hydroxide (NaOH) or Saturated Sodium Bicarbonate (NaHCO₃).
- Procedure:
 - Dilute the reaction mixture with an inert solvent (e.g., Hexane, Toluene).
 - Cool to 0 °C.
 - Dropwise addition of the basic solution.
 - Warning: Expect gas evolution (H₂ from Si-H bond; CO₂ if using Bicarbonate). Ensure venting.
 - The base neutralizes HCl and helps convert formaldehyde to non-volatile species (via Cannizzaro reaction or polymerization).

Part 6: Operational Decision Tree

Use this logic flow to determine the safe handling tier for your experiment.



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Caption: Figure 2. Decision logic for selecting engineering controls based on scale and exposure risk.

References

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- PubChem.Compound Summary: Chloro-methoxy-dimethylsilane (Isomer Comparison).[2] National Library of Medicine. [Link](#)

- ECHA (European Chemicals Agency). Substance Information: Chloromethyl methyl ether (Risk Analogue). [Link](#)
- Gelest, Inc. Silane Coupling Agents: Handling & Safety. (General organosilane hydrolysis kinetics). [Link](#)
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Sources

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- 2. Chloro-methoxy-dimethylsilane | C₃H₉ClOSi | CID 74579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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